

# Application Notes and Protocols: Tert-Butyl Hypochlorite in Radical Reactions

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## Compound of Interest

Compound Name: **tert-BUTYL HYPOCHLORITE**

Cat. No.: **B1582176**

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## Introduction

**Tert-butyl hypochlorite** (t-BuOCl) is a versatile and reactive reagent widely employed in organic synthesis, particularly in radical-mediated transformations. Its utility stems from the facile homolytic cleavage of the O-Cl bond upon initiation by light or heat, generating a tert-butoxyl radical and a chlorine radical. This reactivity allows for a range of synthetic applications, including the chlorination of alkanes and alkenes, and intramolecular cyclization reactions to form nitrogen-containing heterocycles. These transformations are of significant interest in medicinal chemistry and drug development for the synthesis of novel scaffolds and the late-stage functionalization of complex molecules.

This document provides detailed application notes, experimental protocols, and mechanistic insights into the use of **tert-butyl hypochlorite** in key radical reactions.

## Safety Precautions

**Tert-butyl hypochlorite** is a toxic, corrosive, and flammable liquid that can decompose explosively upon heating or exposure to light.<sup>[1]</sup> It is crucial to handle this reagent with appropriate safety measures in a well-ventilated fume hood. Personal protective equipment, including safety goggles, flame-retardant lab coats, and chemical-resistant gloves, is mandatory.<sup>[1]</sup> All reactions involving **tert-butyl hypochlorite** should be conducted with proper

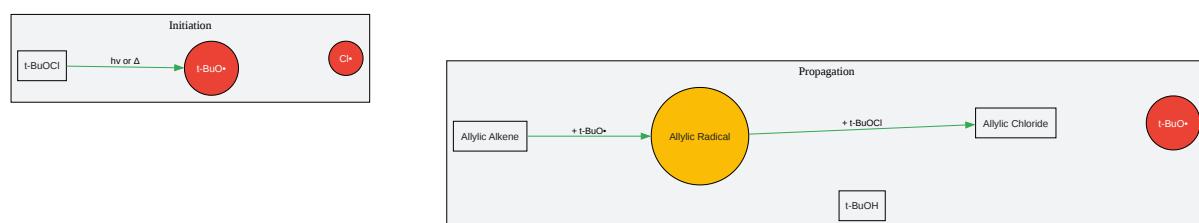
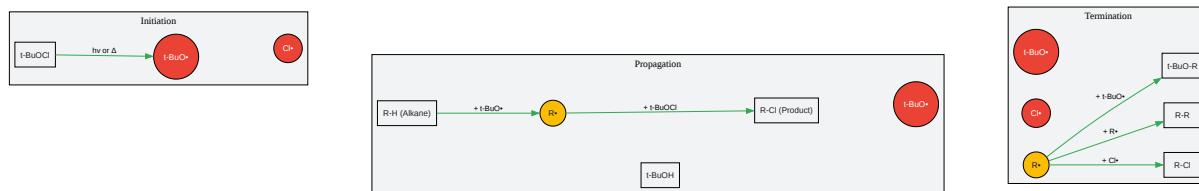
shielding and away from direct light sources unless photochemical initiation is intended. For detailed safety information, always consult the Safety Data Sheet (SDS).

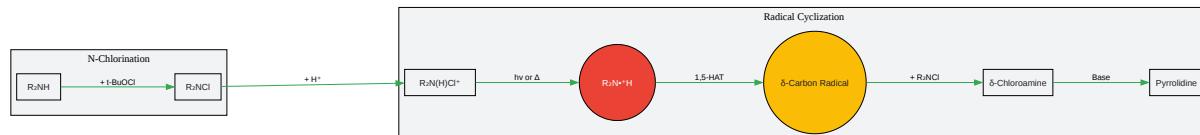
## Key Applications and Mechanisms

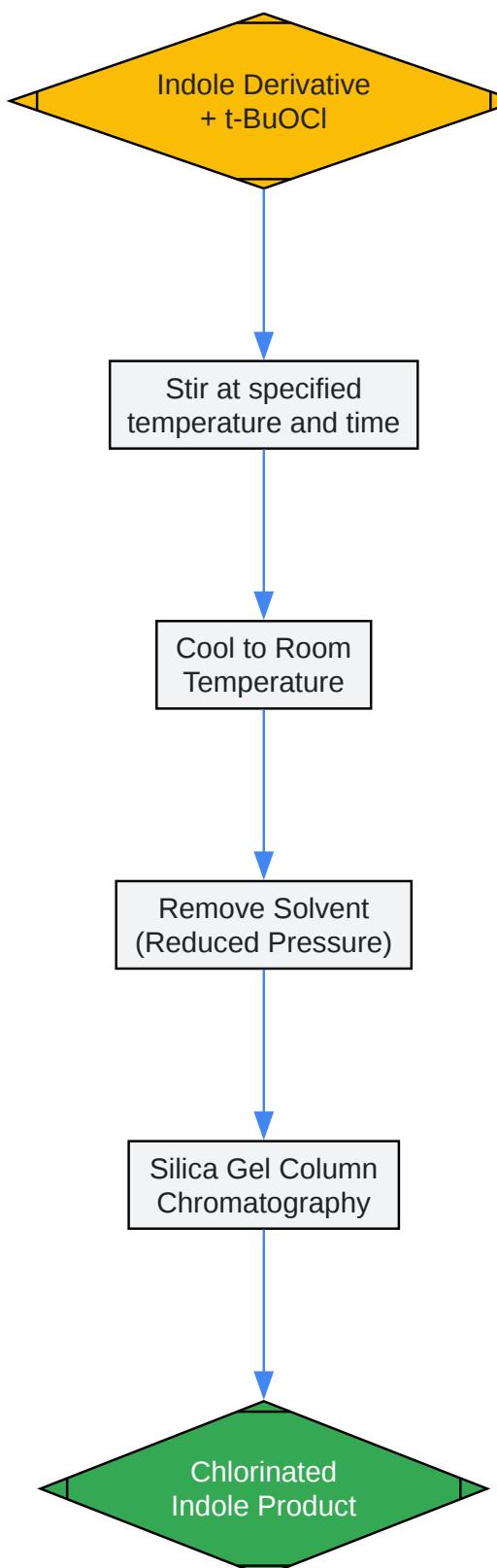
### Radical Chlorination of Alkanes

The reaction of **tert-butyl hypochlorite** with alkanes provides a method for the introduction of chlorine atoms onto a hydrocarbon backbone. The reaction proceeds via a radical chain mechanism, initiated by the formation of a tert-butoxyl radical. This radical then abstracts a hydrogen atom from the alkane to generate an alkyl radical, which subsequently reacts with another molecule of **tert-butyl hypochlorite** to yield the chlorinated alkane and a new tert-butoxyl radical, propagating the chain.

#### Reaction Mechanism Workflow





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## References

- 1. scribd.com [scribd.com]
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